

Application of 2-Bromo-4,4-dimethylcyclohexanone in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: 2-Bromo-4,4-dimethylcyclohexanone

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Introduction:

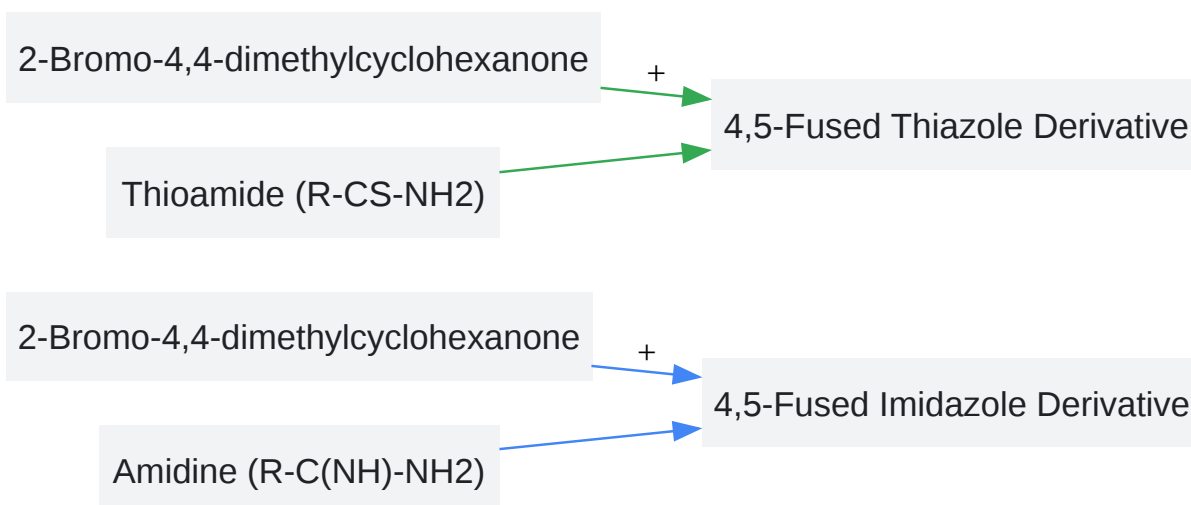
2-Bromo-4,4-dimethylcyclohexanone is a versatile bifunctional molecule that serves as a valuable starting material in the synthesis of a wide array of heterocyclic compounds. As an α -bromoketone, it possesses two reactive sites: the electrophilic carbonyl carbon and the carbon atom bearing the bromine, which is susceptible to nucleophilic attack. This dual reactivity allows for the construction of various five- and six-membered heterocyclic rings, many of which are scaffolds for biologically active molecules. The presence of the gem-dimethyl group at the 4-position provides steric bulk, influencing the regioselectivity of reactions and imparting specific physicochemical properties to the resulting heterocyclic systems. This report details the application of **2-bromo-4,4-dimethylcyclohexanone** in the synthesis of thiazoles, imidazoles, and pyrimidines, providing detailed protocols and quantitative data for key reactions.

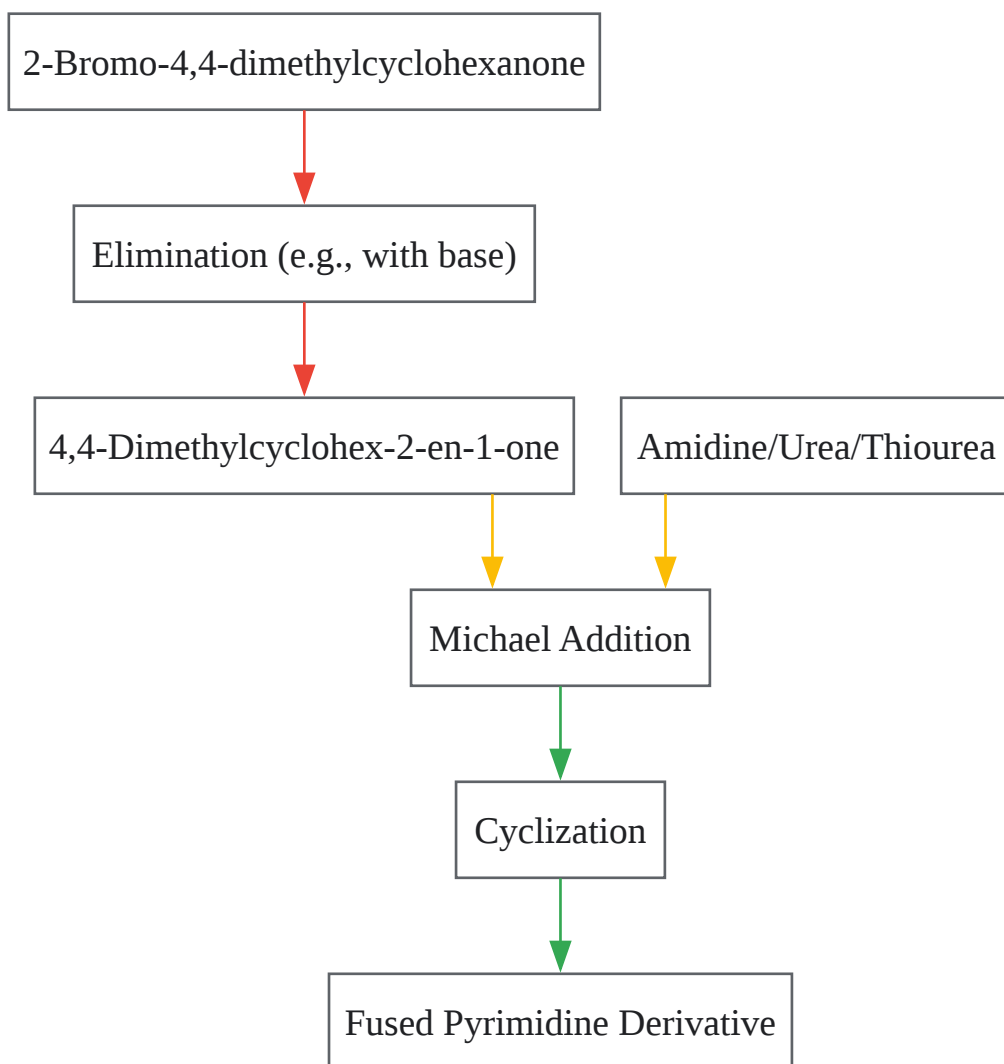
I. Synthesis of Thiazole Derivatives

The Hantzsch thiazole synthesis is a classic and widely employed method for the preparation of thiazole rings, which are core structures in many pharmaceutical agents.^{[1][2]} This reaction involves the condensation of an α -haloketone with a thioamide-containing compound. **2-**

Bromo-4,4-dimethylcyclohexanone is an excellent substrate for this reaction, leading to the formation of thiazoles with a fused, gem-dimethylated cyclohexyl ring.

Reaction Scheme:





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References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]

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